

N-Nitroso Ambroxol: A Technical Guide to Stability and Degradation Pathways

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Compound of Interest

Compound Name: *N-Nitroso Ambroxol*

Cat. No.: *B15809195*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

N-Nitroso Ambroxol is a nitrosamine impurity of Ambroxol, a widely used mucolytic agent. Nitrosamine impurities are a class of compounds of significant concern due to their potential genotoxic and carcinogenic properties. The formation of **N-Nitroso Ambroxol** can occur during the synthesis of the active pharmaceutical ingredient (API), within the final drug product formulation, or as a degradation product, particularly under conditions that promote the nitrosation of the secondary amine moiety in the Ambroxol structure.^[1] Understanding the stability profile and degradation pathways of this impurity is critical for risk assessment, control strategy development, and ensuring the safety and quality of pharmaceutical products containing Ambroxol.

This technical guide provides a comprehensive overview of the stability and potential degradation pathways of **N-Nitroso Ambroxol**, based on established knowledge of nitrosamine chemistry and forced degradation studies of the parent drug, Ambroxol. It outlines detailed experimental protocols for stability testing and presents logical diagrams of potential degradation mechanisms.

Stability Profile of N-Nitroso Ambroxol

While specific quantitative stability data for **N-Nitroso Ambroxol** is not extensively available in public literature, its stability can be inferred from the general behavior of nitrosamines and the known degradation profile of Ambroxol. **N-Nitroso Ambroxol** is expected to be susceptible to degradation under various stress conditions, including acidic and oxidative environments, and upon exposure to heat and light. A material safety data sheet indicates that **N-Nitroso Ambroxol** is stable under normal storage conditions but is incompatible with strong oxidizing agents and may emit toxic fumes under fire conditions.

Forced degradation studies are essential to determine the intrinsic stability of the molecule and to identify potential degradation products. The conditions outlined below are based on ICH guidelines and published studies on Ambroxol.

Summary of Forced Degradation Conditions and Potential Observations

The following table summarizes the recommended stress conditions for investigating the stability of N-Nitroso Ambroxol. The "Potential Observations" are hypothetical and based on the known lability of the N-nitroso bond and the degradation patterns of the parent Ambroxol molecule.

Stress Condition	Reagent/Parameters	Duration	Potential Observations
Acidic Hydrolysis	1N HCl	Up to 3 days (sampling at intervals)	Significant degradation is expected. The primary degradation pathway is likely to be denitrosation, cleaving the N-N bond to regenerate Ambroxol.
Alkaline Hydrolysis	0.1M NaOH	Up to 3 days (sampling at intervals)	Ambroxol has shown extensive degradation under alkaline conditions. N-Nitroso Ambroxol is also expected to be labile.
Oxidative Degradation	3% H ₂ O ₂	Up to 8 hours (sampling at intervals)	Ambroxol is known to be susceptible to oxidation. N-Nitroso Ambroxol is expected to degrade, potentially through oxidation of the amine or other functional groups.
Thermal Degradation	55°C - 105°C	Up to 5 days (sampling at intervals)	Degradation is expected, potentially leading to complex reaction products. Studies on Ambroxol have shown the formation of impurities like trans-4-(6,8-dibromoquinazolin-3(4H)-yl)cyclohexanol

at elevated temperatures.

Photolytic Degradation

UV light (254 nm) / Xenon lamp (ICH Q1B)

Implementation of ICH Q1B guidelines

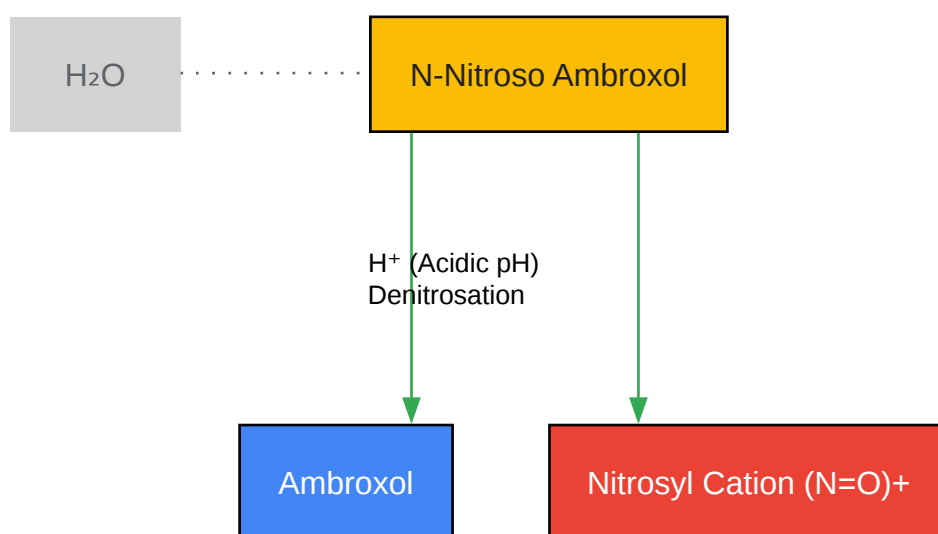
Nitrosamines are known to be photolabile. Degradation is expected via photolytic cleavage of the N-NO bond.

Potential Degradation Pathways

The degradation of **N-Nitroso Ambroxol** is likely to proceed through several pathways, primarily involving the cleavage of the N-nitroso bond. The following diagrams illustrate the hypothesized degradation pathways under different stress conditions.

Hydrolytic Degradation (Acid-Catalyzed)

Under acidic conditions, the most probable degradation pathway is the denitrosation of the molecule, reverting it to the parent drug, Ambroxol, and releasing a nitrosating species.

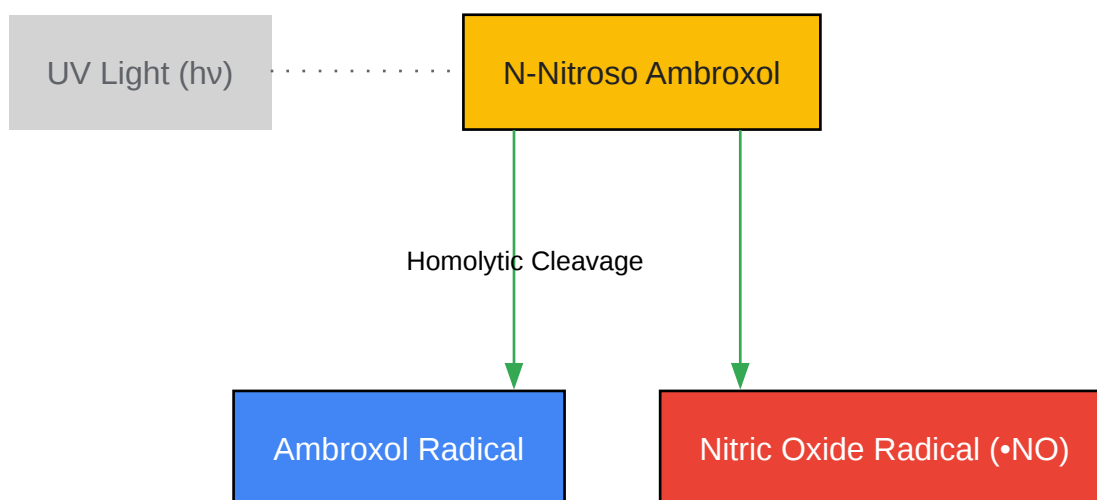


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Acid-Catalyzed Denitrosation of **N-Nitroso Ambroxol**.

Photolytic Degradation

Exposure to UV light can induce homolytic cleavage of the N-NO bond, generating a radical intermediate of Ambroxol and a nitric oxide radical. This pathway is common for nitrosamine compounds.



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Photolytic Cleavage of **N-Nitroso Ambroxol**.

Experimental Protocols

The following protocols describe the methodologies for conducting forced degradation studies on **N-Nitroso Ambroxol**. These are based on standard pharmaceutical practices and published studies on Ambroxol.

General Sample Preparation

A stock solution of **N-Nitroso Ambroxol** should be prepared in a suitable solvent (e.g., methanol or a mixture of acetonitrile and water) at a known concentration (e.g., 1000 µg/mL). This stock solution is then used for the individual stress studies.

Analytical Methodology

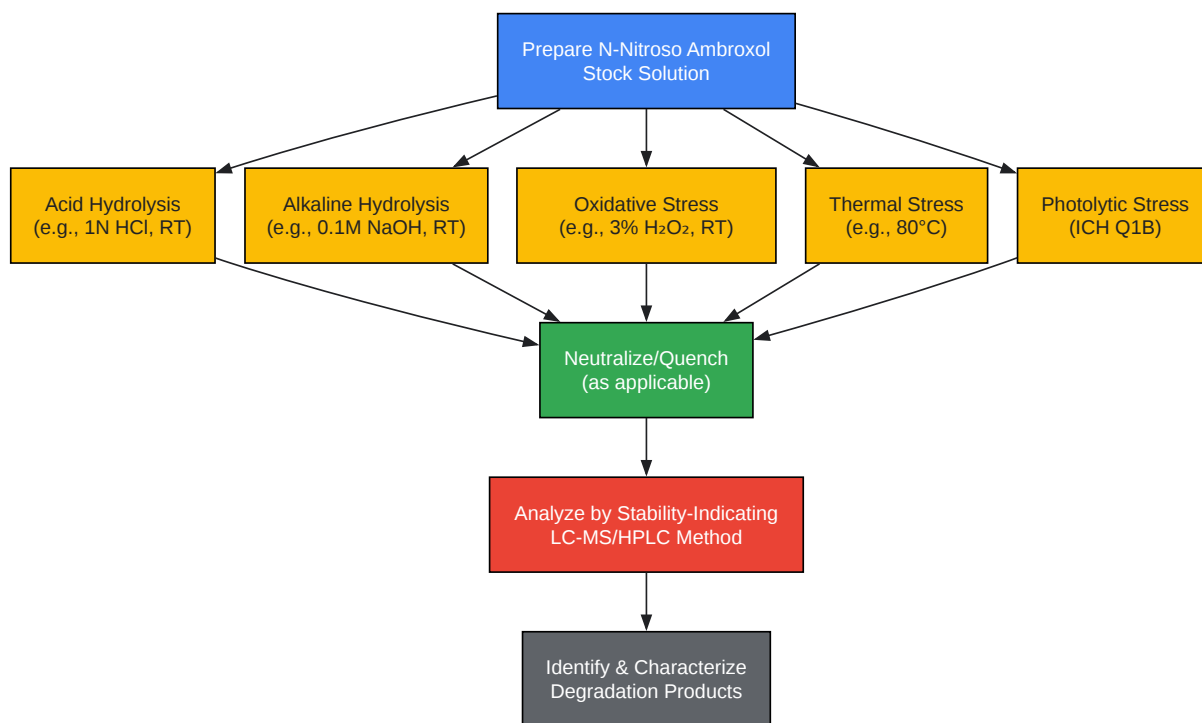
A stability-indicating analytical method, typically High-Performance Liquid Chromatography (HPLC) with UV detection or, for higher sensitivity and specificity, Liquid Chromatography-Mass Spectrometry (LC-MS), is required. The method must be validated to demonstrate that it can

separate **N-Nitroso Ambroxol** from its potential degradation products and from the parent drug, Ambroxol.

- Column: A C18 reverse-phase column is commonly used.
- Mobile Phase: A gradient elution with a mixture of an aqueous buffer (e.g., ammonium acetate or phosphate buffer) and an organic solvent (e.g., acetonitrile or methanol) is often employed.
- Detection: UV detection at a suitable wavelength or mass spectrometric detection for identification of degradation products.

Forced Degradation Experimental Workflow

The following diagram outlines a typical workflow for a forced degradation study.



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Workflow for Forced Degradation Studies.

Protocol Details:

- **Acidic Hydrolysis:** Mix 1 mL of the stock solution with 1 mL of 1N HCl. Keep the mixture at room temperature. Withdraw samples at appropriate time points (e.g., 0, 2, 4, 8, 24, 72 hours), neutralize with an equivalent amount of 1N NaOH, dilute to a suitable concentration, and analyze.
- **Alkaline Hydrolysis:** Mix 1 mL of the stock solution with 1 mL of 0.1M NaOH. Keep the mixture at room temperature. Withdraw and neutralize samples with 0.1M HCl at the specified time points before analysis.
- **Oxidative Degradation:** Mix 1 mL of the stock solution with 1 mL of 3% H₂O₂. Store at room temperature, protected from light. Sample at various intervals (e.g., 0, 1, 2, 4, 8 hours) and analyze.
- **Thermal Degradation:** Place a solid sample of **N-Nitroso Ambroxol** in a controlled temperature oven (e.g., 80°C). Dissolve samples at different time points in the mobile phase for analysis. For solutions, incubate the stock solution at a high temperature (e.g., 60°C).
- **Photostability:** Expose the **N-Nitroso Ambroxol** solution and solid-state samples to light providing an overall illumination of not less than 1.2 million lux hours and an integrated near-ultraviolet energy of not less than 200-watt hours/square meter, as per ICH Q1B guidelines. A control sample should be kept in the dark.

Conclusion

The stability of **N-Nitroso Ambroxol** is a critical parameter in ensuring the safety of Ambroxol-containing drug products. While specific degradation data for this impurity is limited, a robust understanding of its potential liabilities can be achieved through systematic forced degradation studies. The primary degradation pathways are anticipated to be denitrosation under acidic and photolytic conditions. The experimental protocols and workflows provided in this guide offer a comprehensive framework for researchers and drug development professionals to investigate the stability of **N-Nitroso Ambroxol**, identify its degradation products, and develop effective control strategies to mitigate patient risk. Further studies are warranted to generate quantitative data and confirm the proposed degradation pathways.

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References

- 1. High efficiency photocatalytic degradation of Ambroxol over Mn doped TiO₂: Experimental designs, identification of transformation products, mineralization and mechanism - PubMed [pubmed.ncbi.nlm.nih.gov]
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